Part 1: Chemical Identification & Structural Analysis

Author: BenchChem Technical Support Team. **Date**: February 2026

Compound of Interest		
Compound Name:	*Haloxydine*	
CAS No.:	*2693-61-0*	
Cat. No.:	*B1199367*	Get Quote

Haloxydine is characterized by a pyridine ring fully substituted with halogen atoms and a hydroxyl group.[1] The presence of fluorine at the 2,6-positions and chlorine at the 3,5-positions creates a unique electronic environment that significantly enhances the acidity of the 4-hydroxyl group compared to non-halogenated pyridinols.

Identity Matrix

Parameter	Specification
Common Name	Haloxydine
IUPAC Name	3,5-dichloro-2,6-difluoro-4-pyridinol
CAS Registry Number	2693-61-0
Molecular Formula	$C_5HCl_2F_2NO$
Molecular Weight	199.97 g/mol
SMILES	Oc1c(Cl)c(F)nc(F)c1Cl
Therapeutic Class	Antiprotozoal (Coccidiostat), Herbicide (Obsolete)

Structural Tautomerism & Acidity

© 2026 BenchChem. All rights reserved.

Haloxydine exists in a tautomeric equilibrium between the pyridinol (aromatic) and pyridone (keto) forms. However, due to the strong electron-withdrawing nature of the four halogen substituents:

- Acidity: The pKa is significantly lower than unsubstituted 4-pyridinol (pKa ~11), likely falling in the range of 4.0–5.0. This makes it anionic at physiological pH.
- Lipophilicity: Despite the hydroxyl group, the halogenation maintains high lipophilicity (LogP ~2.5–3.0), facilitating membrane permeability.

Part 2: Synthesis & Manufacturing

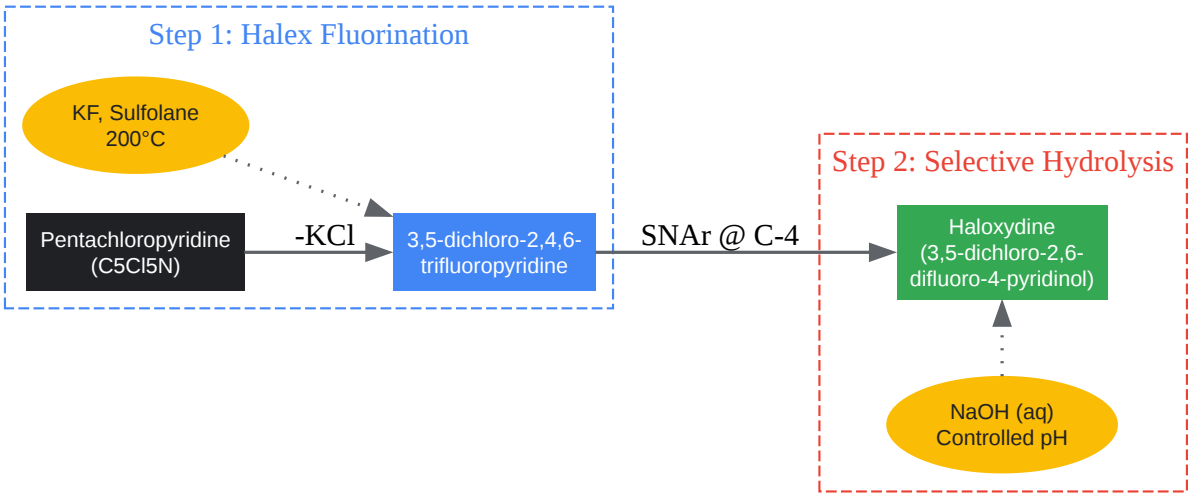
The synthesis of **Haloxydine** typically follows a Nucleophilic Aromatic Substitution (

) strategy, starting from perchlorinated pyridine precursors. The process exploits the differential reactivity of the C-F and C-Cl bonds and the high susceptibility of the C-4 position to nucleophilic attack.

Core Synthetic Route

- Fluorination (Halex Reaction): Pentachloropyridine is reacted with anhydrous Potassium Fluoride (KF) in a polar aprotic solvent (e.g., Sulfolane or DMSO) at high temperatures. This yields 3,5-dichloro-2,4,6-trifluoropyridine. The 2, 4, and 6 positions are activated for exchange.
- Selective Hydrolysis: The 4-position is sterically and electronically most susceptible to attack by hydroxide ions. Controlled hydrolysis converts the C-4 fluorine to a hydroxyl group.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Industrial synthesis pathway via selective fluorination and hydrolysis.

Part 3: Mechanism of Action

Haloxydine exhibits dual activity depending on the biological system (plant vs. protozoa).

Herbicidal Mode: Plastoquinone Inhibition

In plants, **Haloxydine** acts as a bleaching herbicide.

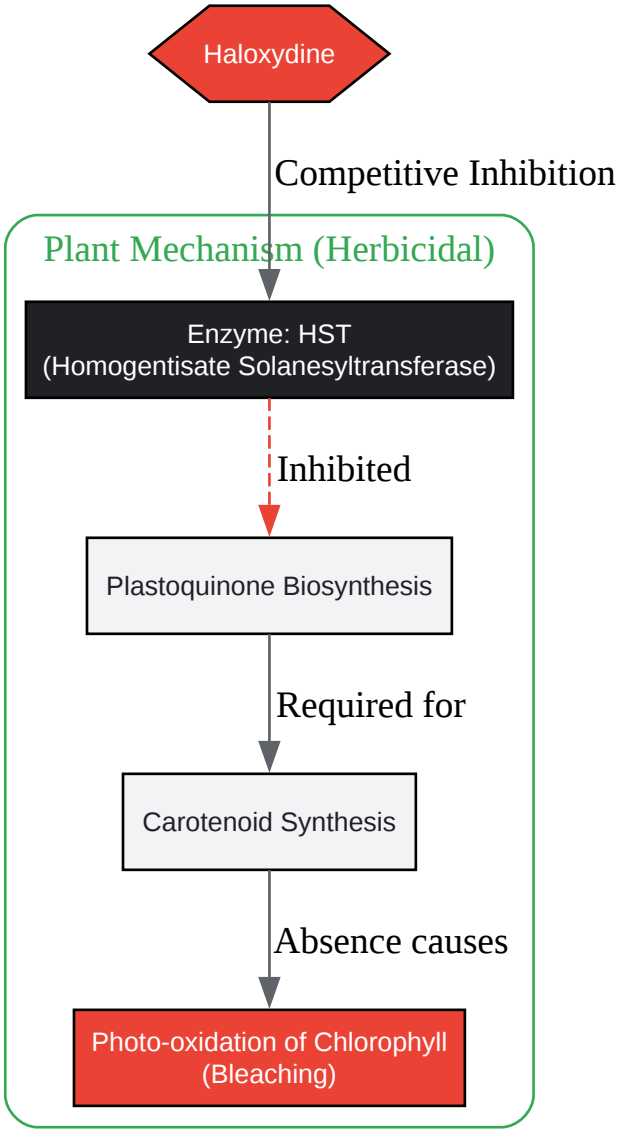
- Target: Homogentisate Solanesyltransferase (HST).
- Mechanism: It mimics the substrate homogentisate. By competitively inhibiting HST, it blocks the prenylation step required to form plastoquinone.
- Consequence: Depletion of plastoquinone leads to the inability to desaturate phytoene (a carotenoid precursor). Without carotenoids, chlorophyll is destroyed by photo-oxidation, causing the "bleaching" effect.

Antiprotozoal Mode: Mitochondrial Disruption

In veterinary medicine (coccidiosis control), its mechanism parallels that of Clopidol.

© 2026 BenchChem. All rights reserved.

- Target: Mitochondrial Electron Transport Chain (ETC).
- Mechanism: It likely inhibits respiration at the cytochrome complex level, arresting the development of the parasite (coccidiostatic) rather than killing it immediately (coccidiocidal).



Click to download full resolution via product page

Figure 2: Mechanism of action in plant systems leading to chlorosis (bleaching).

Part 4: Analytical Methodologies

© 2026 BenchChem. All rights reserved.

For the quantification of **Haloxydine** in feed premixes or tissue residues, High-Performance Liquid Chromatography (HPLC) is the standard.

HPLC-UV Protocol

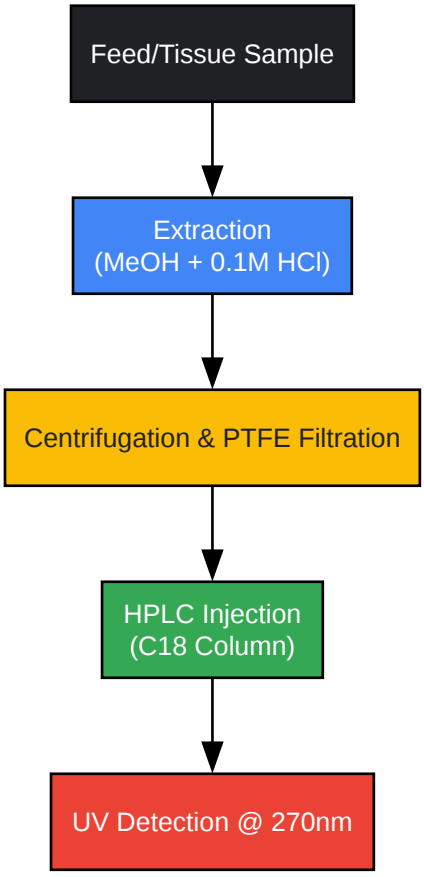
This method ensures separation from interfering matrix components and other pyridinols.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 5 µm).
- Mobile Phase:
  - Solvent A: 0.1% Formic Acid in Water (maintains acidic pH to keep **Haloxydine** protonated/neutral).
  - Solvent B: Acetonitrile.[2]
  - Isocratic Mode: 60% A / 40% B.[2]
- Flow Rate: 1.0 mL/min.[2]
- Detection: UV-Vis Diode Array at 270 nm (characteristic absorption max for halogenated pyridinols).
- Retention Time: ~4.5 - 5.5 min (dependent on exact column chemistry).

Sample Preparation (Feed)

- Extraction: Weigh 5g sample -> Add 50mL Methanol:0.1M HCl (9:1).
- Agitation: Shake for 30 mins; Sonicate for 10 mins.
- Clarification: Centrifuge at 4000 rpm for 10 mins.
- Filtration: Filter supernatant through 0.22 µm PTFE filter.
- Injection: 10 µL into HPLC.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 3: Analytical workflow for **Haloxydine** quantification.

Part 5: Physicochemical Properties Table

Property	Value/Description
Physical State	Crystalline Solid
Color	White to off-white
Melting Point	160–162 °C
Solubility (Water)	Low (< 100 mg/L at pH 7)
Solubility (Organic)	Soluble in Acetone, Methanol, DMSO
pKa	~4.5 (Acidic hydroxyl)
Stability	Stable under ambient conditions; susceptible to photodegradation in solution.[3]

© 2026 BenchChem. All rights reserved.

References

- National Center for Advancing Translational Sciences (NCATS).**Haloxydine** - Inxight Drugs. Retrieved from [Link]
- Chemical Abstracts Service (CAS).**Haloxydine** (CAS RN: 2693-61-0).[1][3] Common Chemistry. Retrieved from [Link]3]
- European Bioinformatics Institute (EMBL-EBI).**Haloxydine** (CHEBI:82213). ChEBI Database. Retrieved from [Link]
- Pashudhan Praharee.Role of Coccidiostats in Poultry. Retrieved from [Link]
- MDPI.Study on Design, Synthesis and Herbicidal Activity of Novel Pyridinols. (Contextual reference for pyridinol synthesis). Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. echemi.com [echemi.com]
- 2. Development and validation of an HPLC-UV method for analysis of methylphenidate hydrochloride and loxapine succinate in an activated carbon disposal system - PMC [pmc.ncbi.nlm.nih.gov]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- To cite this document: BenchChem. [Part 1: Chemical Identification & Structural Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1199367#chemical-structure-and-properties-of-haloxydine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.